

Application Notes: Dicetyl Phosphate in Drug Delivery Systems

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Compound of Interest

Compound Name: *Dicetyl Phosphate*

Cat. No.: *B1193897*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicetyl phosphate (DCP), also known as dihexadecyl phosphate, is a synthetic, negatively charged phospholipid widely utilized in the formulation of drug delivery systems.^[1] Its amphiphilic nature, comprising a hydrophilic phosphate head and two hydrophobic cetyl (C16) tails, allows it to integrate seamlessly into lipid-based nanocarriers such as liposomes and niosomes.^{[1][2]} The primary role of DCP is to impart a negative surface charge, which is crucial for enhancing the stability and modifying the performance of these delivery vehicles.^{[3][4]} By preventing aggregation through electrostatic repulsion, DCP improves the colloidal stability of the formulation, leading to a longer shelf-life and more predictable in vivo behavior.^{[4][5]} Furthermore, this negative charge can enhance the encapsulation efficiency of certain drugs and influence the interaction of the carrier with biological membranes.^[3]

Key Applications in Drug Delivery

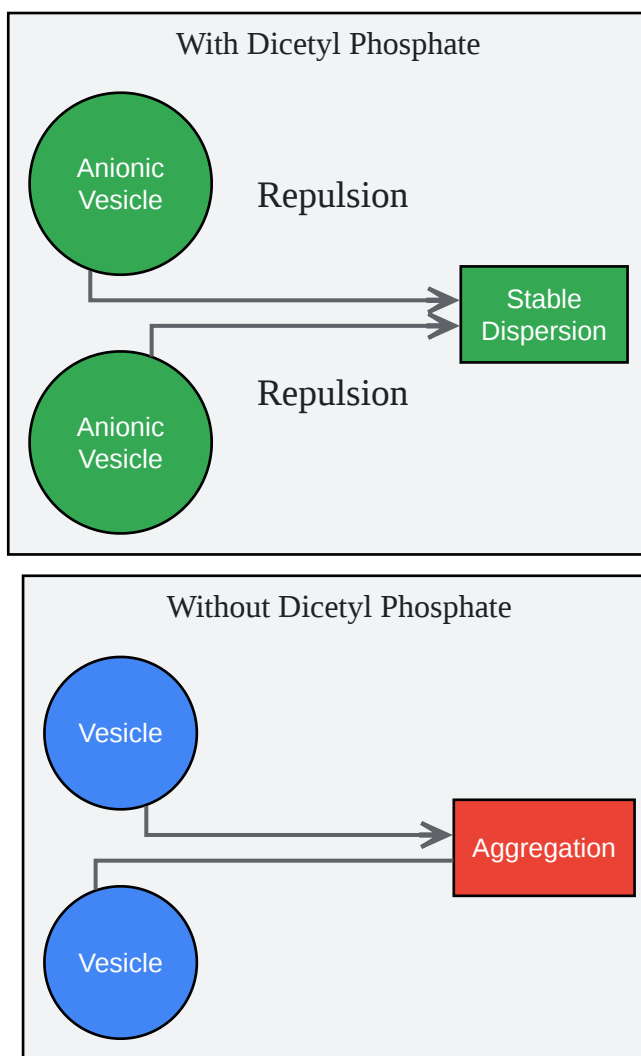
The unique properties of **dicetyl phosphate** make it a versatile excipient in several advanced drug delivery platforms:

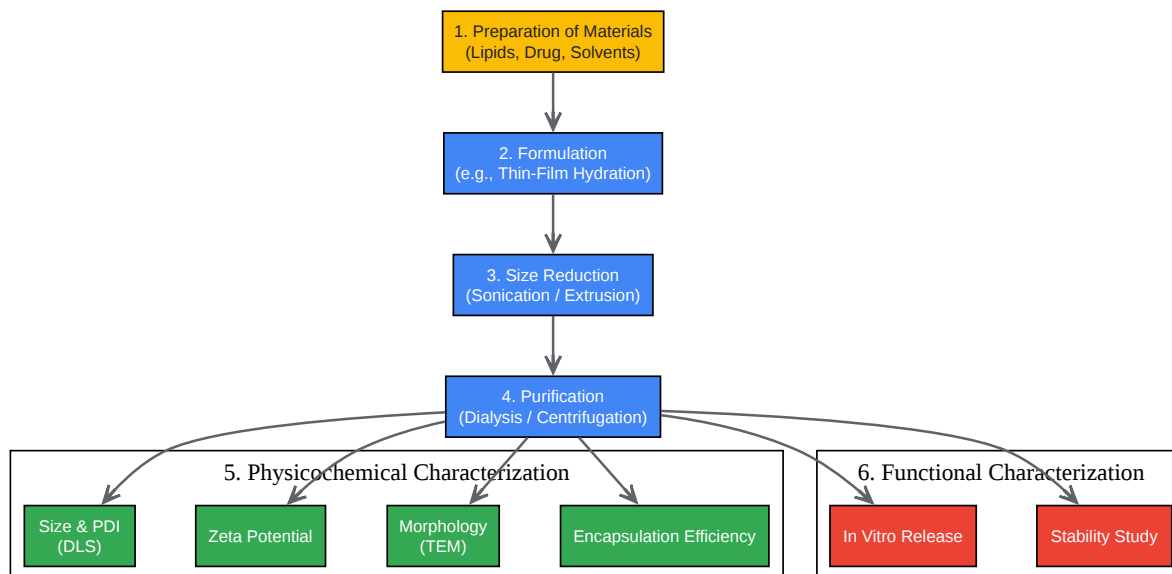
- **Liposomal Formulations:** DCP is commonly incorporated into the lipid bilayer of liposomes to create anionic vesicles.^[1] These negatively charged liposomes exhibit reduced clearance by the reticuloendothelial system (RES) and can be tailored for targeted delivery of therapeutics, including anticancer drugs and genetic materials like siRNA.^{[6][7][8]}

- **Niosomal Formulations:** In niosomes, which are vesicles formed from non-ionic surfactants, DCP acts as a charge-inducing agent to enhance stability and drug entrapment.[\[3\]](#) These systems are particularly promising for topical and transdermal drug delivery, where DCP can improve skin permeation.[\[1\]](#)[\[9\]](#)
- **Vaccine Adjuvants:** Liposomes containing DCP have been proposed as potent adjuvants in vaccine formulations.[\[10\]](#) The negative charge and particulate nature of these liposomes can help stimulate a stronger and more sustained immune response to the co-administered antigen.[\[11\]](#)[\[12\]](#)
- **Topical Systems:** Beyond niosomes, DCP is used in various cosmetic and dermatological creams and lotions as an emulsifier and texturizing agent, helping to stabilize oil-in-water emulsions and ensure the uniform distribution of active ingredients.[\[13\]](#)

Role of Dicetyl Phosphate in Vesicle Stabilization

Dicetyl phosphate's primary function is to confer a negative zeta potential to the surface of vesicles. This creates electrostatic repulsion between particles, preventing them from aggregating and fusing, which is a common cause of physical instability in colloidal drug delivery systems.





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